

D-Altrose as a Reference Standard in Carbohydrate Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name:	D-Altrose
Cat. No.:	B7820921

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Introduction

D-Altrose, a rare aldohexose monosaccharide and a C-3 epimer of D-mannose, is gaining attention in carbohydrate research and drug development.^{[1][2]} Although it is an unnatural monosaccharide with limited natural occurrence, its unique stereochemistry makes it a valuable tool for various applications.^{[1][2]} As a reference standard, **D-Altrose** is utilized in the synthesis of novel biologically active compounds, including iminosugars, and serves as a substrate for the identification and characterization of enzymes such as aldose isomerases.^{[1][3]} The accurate quantification of carbohydrates is crucial in numerous fields, and the use of a well-characterized reference standard like **D-Altrose** is fundamental to achieving reliable and reproducible results.

This document provides detailed application notes and protocols for the use of **D-Altrose** as a reference standard in common carbohydrate analysis techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Anion-Exchange Chromatography with Pulsed Amperometric Detection (HPAEC-PAD), and Capillary Electrophoresis (CE).

Physicochemical Properties of D-Altrose

A thorough understanding of the physicochemical properties of **D-Altrose** is essential for its proper handling and use as a reference standard.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ O ₆	[3]
Molecular Weight	180.16 g/mol	[3]
Appearance	White to off-white crystalline solid	[1]
Melting Point	103-105 °C	[1][2]
Optical Activity	[α]/D +33.0 ± 2.0° (c = 0.2 in H ₂ O)	[3]
Solubility	Soluble in water, practically insoluble in methanol.	[1][2]
Storage	Room temperature	[3]

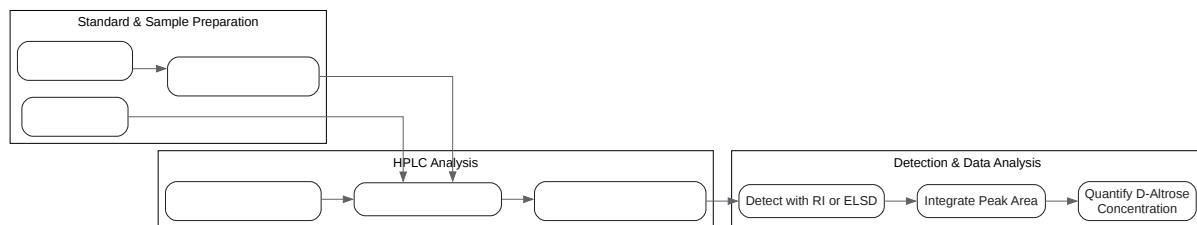
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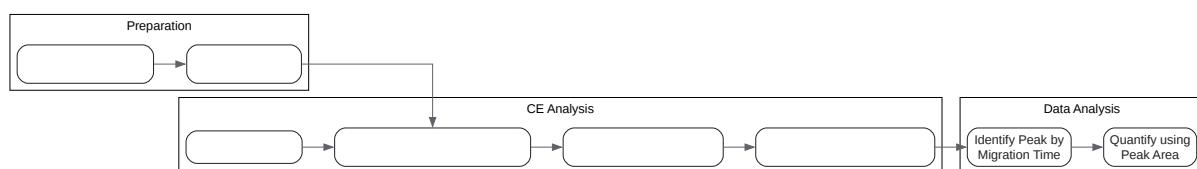
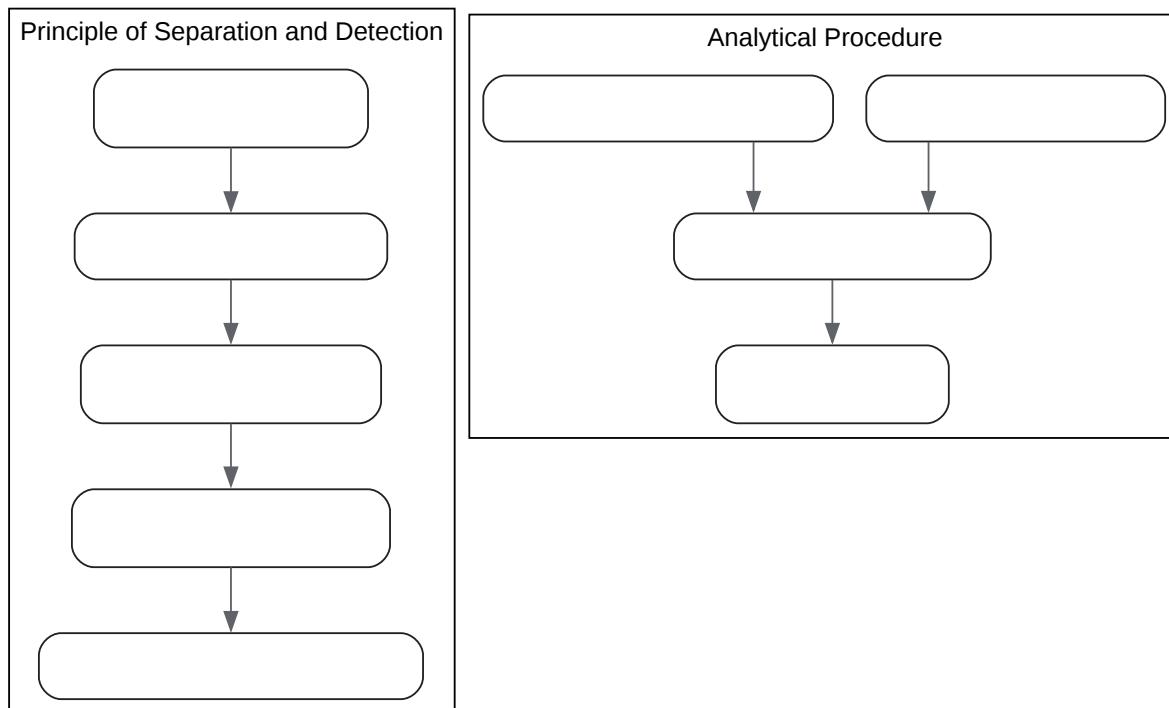
High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for the analysis of carbohydrates. Due to the lack of a strong chromophore in **D-Altrose**, detection is typically achieved using universal detectors like Refractive Index (RI) or Evaporative Light Scattering (ELSD), or by mass spectrometry (MS). Hydrophilic Interaction Liquid Chromatography (HILIC) is a particularly effective separation mode for polar compounds like rare sugars.[2][4]

This protocol is adapted from established methods for rare sugar analysis and is suitable for the quantification of **D-Altrose**.

Workflow for HILIC-HPLC Analysis of **D-Altrose**



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